

Safety and handling precautions for 4-Chloro-4-fluoro-butyrophenone

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Compound of Interest

Compound Name: 4-Chloro-4-fluoro-butyrophenone

Cat. No.: B3265847

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An In-depth Technical Guide to the Safety and Handling of 4-Chloro-4'-fluorobutyrophenone

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Safety Data Sheet (SDS). Always consult the official SDS from your supplier and adhere to all institutional and governmental safety protocols before handling any chemical.

Chemical Identification

4-Chloro-4'-fluorobutyrophenone is a synthetic compound frequently utilized as a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of antipsychotic medications.[1] Its chemical structure, featuring both chloro and fluoro substituents, makes it a versatile building block in organic synthesis for creating more complex molecules.[1][2]

Identifier	Value
IUPAC Name	4-chloro-1-(4-fluorophenyl)-1-butanone[3]
CAS Number	3874-54-2[1][3][4][5]
Molecular Formula	C ₁₀ H ₁₀ ClFO[1][2][4][6]
Molecular Weight	200.64 g/mol [1][2][6]
Synonyms	4-Chloro-1-(4-fluorophenyl)butan-1-one[4]

Hazard Identification and Classification

This chemical is classified as hazardous. The following tables summarize its GHS classification and hazard ratings from various sources.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4] [6]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[4][6][8]
Skin Sensitization	Category 1B	H317: May cause an allergic skin reaction[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects[3]

NEPA and HMIS Ratings

Rating System	Health	Flammability	Reactivity	Special Hazards
NFPA[4][7]	3	1	0	-
HMIS III[4]	2	1	0	-

- NFPA Health 3: Short exposure could cause serious temporary or residual injury.[4]
- NFPA Flammability 1: Must be preheated before ignition can occur.[4][7]
- NFPA Reactivity 0: Normally stable, even under fire exposure conditions, and not reactive with water.[4][7]

Physical and Chemical Properties

Quantitative data for 4-Chloro-4'-fluorobutyrophenone is summarized below.

Property	Value	Source(s)
Appearance	White to amber to dark green clear liquid	[1]
Melting Point	5 - 6 °C	[1]
Boiling Point	122 °C @ 0.7 mmHg	[1][3]
Density	1.23 - 1.327 g/cm ³	[1][9]
Flash Point	91 °C (195.8 °F) - closed cup	
Refractive Index	1.5255 - 1.53 (@ 20 °C)	[1][4]
Solubility	Low solubility in water; Soluble in organic solvents (ethanol, ether, chloroform)	[9]

Handling, Storage, and Disposal

Strict adherence to safety protocols is mandatory when handling this compound.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of potential exposure.[4]
- Eye/Face Protection: Wear chemical safety goggles or glasses and a face shield.[4]
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[4]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[4]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[4]

Safe Handling and Hygiene

Handle in accordance with good industrial hygiene and safety procedures.[4]

- Avoid contact with skin and eyes.[4][6]
- Do not breathe fumes, mist, spray, or vapors.[4]
- Wash hands and any exposed skin thoroughly after handling.[4][8]
- Do not eat, drink, or smoke when using this product.[4][8]
- Use non-sparking tools and take precautionary measures against static discharges.[10][8]

Storage

- Store in a cool, dry, and well-ventilated place.[6][9]
- Keep the container tightly closed when not in use.[4][6]
- Store locked up.[4]
- Keep away from heat, sparks, and flame.[4]

Incompatible Materials

- Strong oxidizing agents.[4][8]
- Strong bases.[10][8]

Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Do not let the product enter drains or surface water.[6][8]

Emergency and First-Aid Procedures

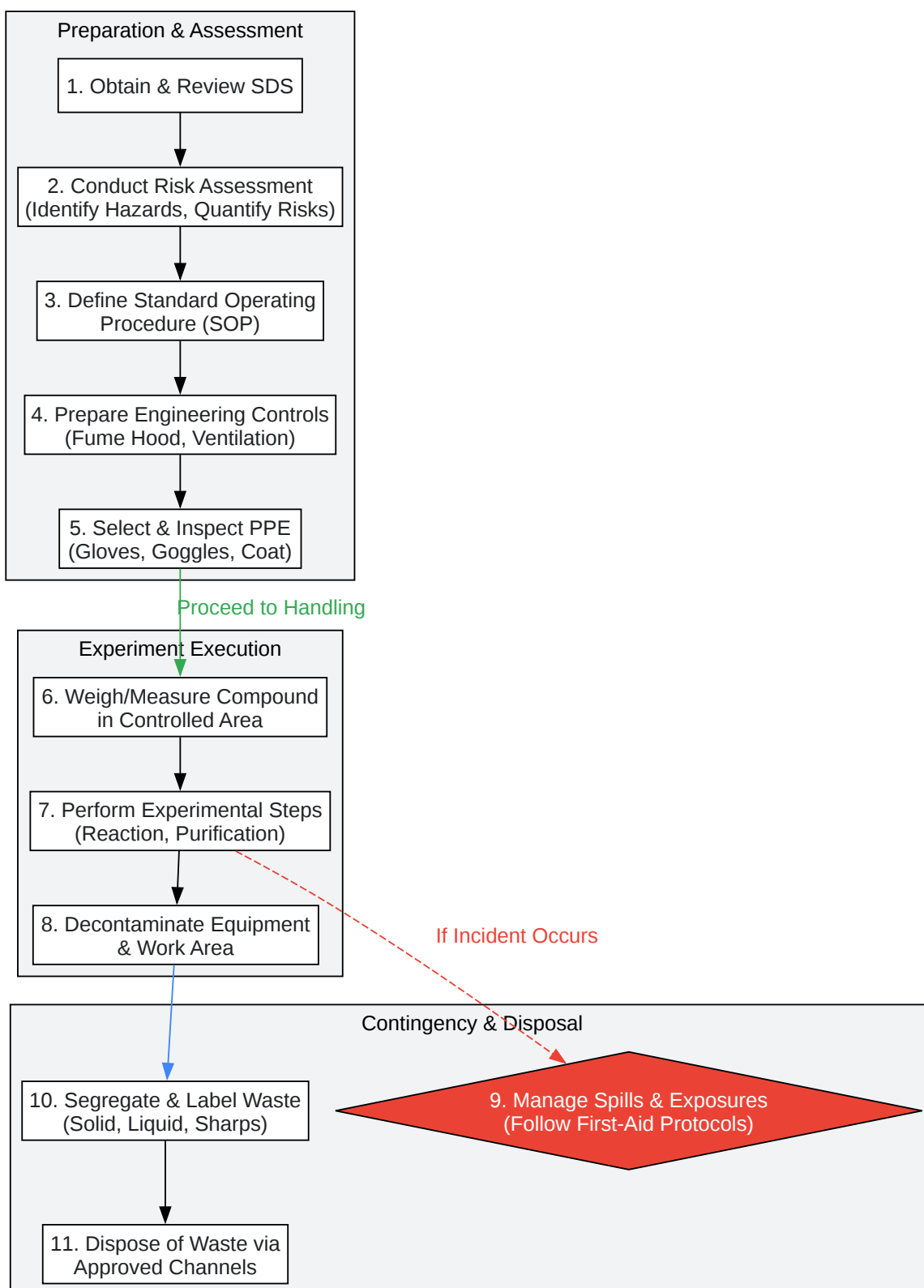
Immediate action is required in case of exposure.

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet or label.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][7]
- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water.[4] If skin irritation or a rash occurs, get medical advice.[4][6]
- Eye Contact: Rinse cautiously with water for several minutes (at least 15).[4] Remove contact lenses if present and easy to do so. Continue rinsing.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[4][7] Call a poison center or doctor immediately.[10]

Experimental Protocols

General Workflow for Safe Chemical Handling and Risk Assessment

The following diagram outlines a logical workflow for handling a chemical like 4-Chloro-4'-fluorobutyrophenone, from initial assessment to final disposal.



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Fig. 1: General workflow for safe chemical handling and risk assessment.

Example Synthesis Protocol

The following is an illustrative protocol for the synthesis of 4-Chloro-4'-fluorobutyrophenone based on literature procedures.[2] Warning: This procedure should only be performed by a qualified chemist in a suitable laboratory setting.

- Reaction Setup:
 - Equip a dry, round-bottom flask with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., Nitrogen or Argon).
 - Charge the flask with a suitable solvent, such as dichloromethane.
 - Add aluminum (III) chloride (AlCl_3) as a catalyst to the solvent and stir.
- Acylation Reaction:
 - In a separate vessel, dissolve fluorobenzene and 4-chlorobutyryl chloride in dichloromethane.
 - Slowly add the fluorobenzene/4-chlorobutyryl chloride solution to the stirred AlCl_3 suspension at a controlled temperature (e.g., 20°C).
 - Allow the reaction to proceed for a specified time (e.g., 4 hours) while monitoring its progress (e.g., by TLC).
- Workup and Quenching:
 - Cool the reaction mixture in an ice bath.
 - Carefully quench the reaction by slowly adding crushed ice or cold water to decompose the aluminum chloride complex.
 - Separate the organic layer. Extract the aqueous layer with additional dichloromethane.
- Purification:
 - Combine the organic layers and wash sequentially with dilute HCl, water, and brine.

- Dry the organic layer over an anhydrous salt (e.g., MgSO_4), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel, using a suitable eluent system (e.g., 20% ethyl acetate in n-hexane) to yield the final product.[2]

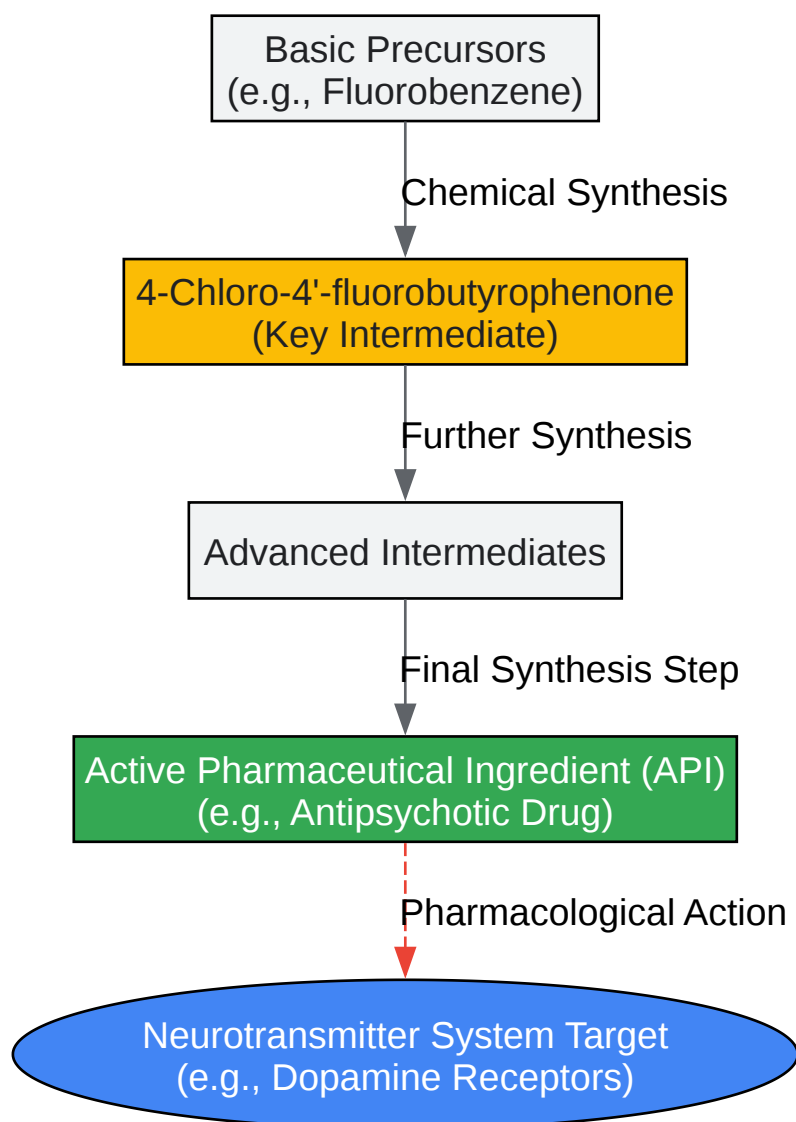
Toxicological and Ecological Information

- Acute Toxicity: Harmful if swallowed.[10][7] No quantitative LD50/LC50 data is readily available.
- Skin and Eye Irritation: The compound is a confirmed skin and serious eye irritant.[4]
- Sensitization: May cause an allergic skin reaction.[6]
- Carcinogenicity/Mutagenicity: Not classified as a carcinogen or mutagen.[4]
- Ecotoxicity: The compound is considered toxic to aquatic life with long-lasting effects.[3] Avoid release to the environment.[4]

Role in Pharmaceutical Development

4-Chloro-4'-fluorobutyrophenone's primary relevance is as a precursor in pharmaceutical synthesis. It is a key intermediate for producing active pharmaceutical ingredients (APIs), particularly antipsychotics.[1][11] Its structure is related to the butyrophenone class of compounds, which are known to interact with dopamine receptors.[12]

The diagram below illustrates the logical position of this compound in the drug development pipeline.



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Fig. 2: Logical relationship of 4-Chloro-4'-fluorobutyrophenone in API synthesis.

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